

# Application Notes and Protocols: 2-(Methylsulfonyl)-5-(trifluoromethyl)-1,3,4-thiadiazole

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## Compound of Interest

**Compound Name:** 2-(Methylsulfonyl)-5-(trifluoromethyl)-1,3,4-thiadiazole

**Cat. No.:** B1309840

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## Introduction

**2-(Methylsulfonyl)-5-(trifluoromethyl)-1,3,4-thiadiazole** is a heterocyclic organic compound with the CAS Number 27603-25-4.<sup>[1][2][3]</sup> It is characterized by a thiadiazole ring substituted with a methylsulfonyl group and a trifluoromethyl group. These functional groups contribute to its chemical properties, such as enhanced lipophilicity and metabolic stability, making it a compound of interest in agrochemical and pharmaceutical research.<sup>[1][4]</sup> This document provides detailed guidelines and protocols for the safe handling, storage, and use of this compound in a laboratory setting.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **2-(Methylsulfonyl)-5-(trifluoromethyl)-1,3,4-thiadiazole** is presented in the table below. This information is crucial for safe handling and for designing experimental procedures.

| Property          | Value   | Reference   |
|-------------------|---|---|
| CAS Number        | 27603-25-4  | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> |
| Molecular Formula | C <sub>4</sub> H <sub>3</sub> F <sub>3</sub> N <sub>2</sub> O <sub>2</sub> S <sub>2</sub>   | <a href="#">[1]</a> <a href="#">[2]</a>                     |
| Molecular Weight  | 232.20 g/mol  | <a href="#">[5]</a>   |
| Appearance        | White to off-white solid  | <a href="#">[2]</a> <a href="#">[6]</a>                     |
| Melting Point     | 86 °C   | <a href="#">[2]</a>   |
| Boiling Point     | 268.7 °C at 760 mmHg  | <a href="#">[2]</a> <a href="#">[6]</a>                     |
| Solubility        | Soluble in DMSO and slightly soluble in Methanol. <a href="#">[6]</a><br>General solubility tests are recommended for other solvents. |   |
| Density           | 1.65 g/cm <sup>3</sup>  | <a href="#">[2]</a> <a href="#">[6]</a>                     |
| Flash Point       | 116.3 °C  | <a href="#">[2]</a>   |

## Safety, Handling, and Storage

### 3.1. Hazard Identification and Personal Protective Equipment (PPE)

**2-(Methylsulfonyl)-5-(trifluoromethyl)-1,3,4-thiadiazole** is classified as a hazardous substance. The following GHS hazard statements apply:

- Causes skin irritation.
- Causes serious eye irritation.
- May cause respiratory irritation.

It is imperative to use appropriate personal protective equipment (PPE) when handling this compound to minimize exposure and ensure personal safety.

| PPE                    | Specification  |
|------------------------|--|
| Gloves                 | Chemical-resistant gloves (e.g., nitrile)  |
| Eye Protection         | Safety glasses with side shields or goggles  |
| Lab Coat               | Standard laboratory coat   |
| Respiratory Protection | Use in a well-ventilated area or under a fume hood. If dust is generated, a respirator may be necessary. |

### 3.2. General Handling Protocol

The following workflow outlines the general procedure for safely handling **2-(Methylsulfonyl)-5-(trifluoromethyl)-1,3,4-thiadiazole** in a laboratory setting.

## General Handling Workflow



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Caption: General workflow for handling the compound.

### 3.3. Storage Conditions

Proper storage is essential to maintain the integrity and stability of **2-(Methylsulfonyl)-5-(trifluoromethyl)-1,3,4-thiadiazole**.

| Parameter         | Recommendation   |
|-------------------|--|
| Temperature       | Store in a cool, dry place. Some suppliers recommend storage at 2-8°C. <a href="#">[7]</a> |
| Light             | Store in a light-resistant container.  |
| Incompatibilities | Keep away from strong oxidizing agents.  |
| Container         | Keep container tightly sealed to prevent moisture ingress.                                 |

## Experimental Protocols

The following are generalized protocols that can be adapted for specific research needs.

### 4.1. Protocol for Determining Aqueous Solubility

This protocol provides a general method for determining the solubility of the compound in aqueous solutions.

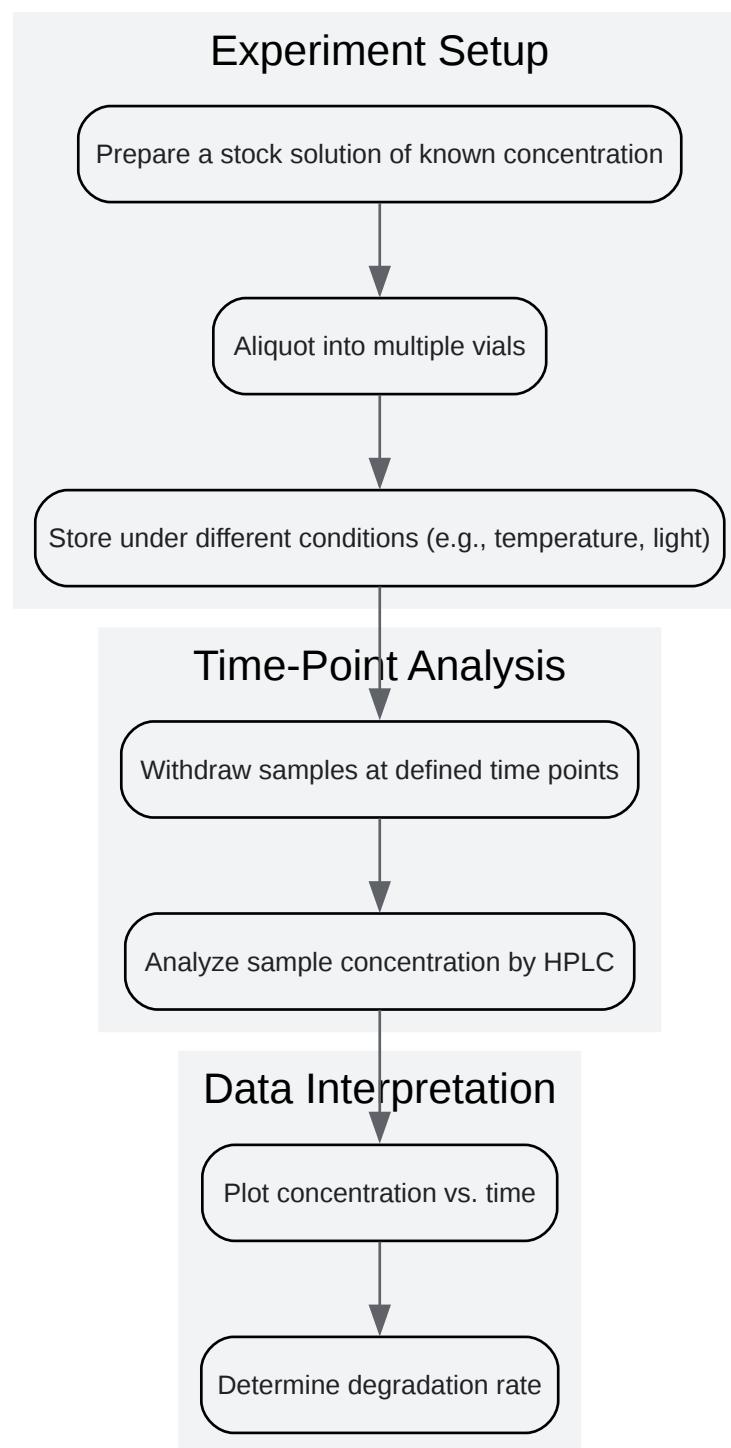
- Preparation: Weigh 1-5 mg of **2-(Methylsulfonyl)-5-(trifluoromethyl)-1,3,4-thiadiazole** into a clean vial.
- Solvent Addition: Add a known volume of the desired aqueous solvent (e.g., distilled water, buffer) in small increments.
- Mixing: After each addition, vortex or sonicate the mixture for a set period (e.g., 1-2 minutes).
- Observation: Visually inspect the solution for any undissolved solid.
- Equilibration: If undissolved solid remains, allow the mixture to equilibrate at a controlled temperature with continuous stirring for a longer period (e.g., 24 hours).

- Analysis: Centrifuge or filter the suspension to remove undissolved solid. Analyze the concentration of the compound in the supernatant/filtrate using a suitable analytical method (e.g., HPLC-UV).
- Calculation: Calculate the solubility based on the measured concentration and the initial amount of solvent used.

#### 4.2. Protocol for Stability Testing in Solution

This protocol outlines a method to assess the stability of the compound in a specific solvent over time.

## Stability Testing Workflow



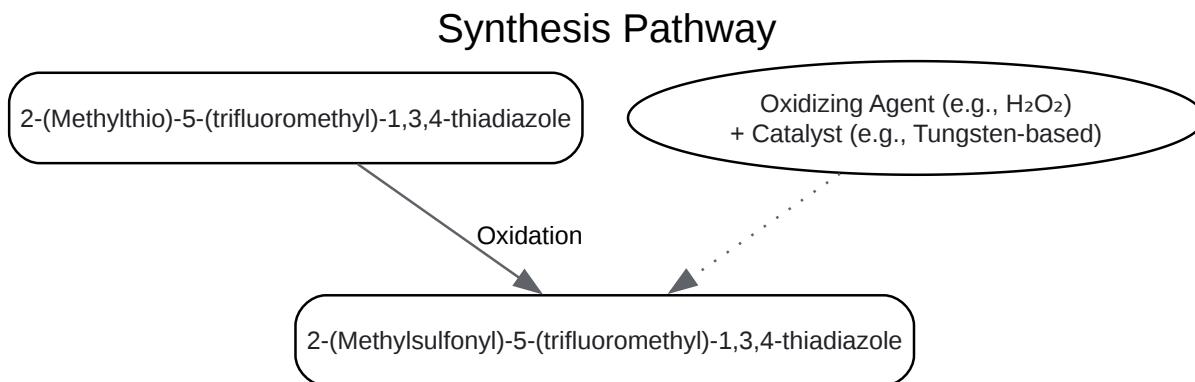
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Caption: Workflow for stability testing in solution.

| Time Point | Concentration<br>( $\mu\text{g/mL}$ ) at 4°C | Concentration<br>( $\mu\text{g/mL}$ ) at 25°C | Concentration<br>( $\mu\text{g/mL}$ ) at 40°C |
|------------|--|---|---|
| 0 hours    |  |   |   |
| 24 hours   |  |   |   |
| 48 hours   |  |   |   |
| 1 week     |  |   |   |
| 1 month    |  |   |   |

#### 4.3. Application in Synthesis: Intermediate for Herbicides

**2-(Methylsulfonyl)-5-(trifluoromethyl)-1,3,4-thiadiazole** serves as an important intermediate in the synthesis of certain herbicides.<sup>[4]</sup> A general synthetic pathway involves the oxidation of its thioether precursor.



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Caption: Synthesis from its thioether precursor.

A patented process describes the oxidation of 2-(methylthio)-5-(trifluoromethyl)-1,3,4-thiadiazole using an oxidizing agent like hydrogen peroxide in the presence of a tungsten catalyst to produce **2-(methylsulfonyl)-5-(trifluoromethyl)-1,3,4-thiadiazole**.<sup>[8]</sup>

## Biological Activity

This compound has been investigated for various biological activities.

### 5.1. Antifungal Properties

Research indicates that **2-(methylsulfonyl)-5-(trifluoromethyl)-1,3,4-thiadiazole** exhibits significant antifungal activity against various fungal pathogens, making it a candidate for the development of new antifungal treatments.<sup>[9]</sup>

### 5.2. Other Potential Activities

The compound has also shown potential as an insecticide and bactericide.<sup>[9]</sup> Its broad-spectrum activity makes it a valuable lead compound for the development of new pesticides.

#### Protocol for In Vitro Antifungal Susceptibility Testing (General)

- Prepare Fungal Inoculum: Culture the fungal strain of interest on an appropriate medium and prepare a standardized inoculum suspension.
- Compound Dilution: Prepare a series of dilutions of **2-(Methylsulfonyl)-5-(trifluoromethyl)-1,3,4-thiadiazole** in a suitable solvent (e.g., DMSO).
- Assay Plate Preparation: In a microtiter plate, add the fungal inoculum to a suitable broth medium. Then, add the different concentrations of the test compound to the wells. Include positive (known antifungal agent) and negative (solvent only) controls.
- Incubation: Incubate the plate at the optimal temperature for fungal growth for a specified period (e.g., 24-48 hours).
- Growth Assessment: Determine fungal growth inhibition by measuring the optical density (OD) or by visual inspection.
- MIC Determination: The Minimum Inhibitory Concentration (MIC) is the lowest concentration of the compound that prevents visible growth of the fungus.

| Fungal Strain           | MIC ( $\mu$ g/mL) |
|-------------------------|-------------------|
| Candida albicans        |                   |
| Aspergillus fumigatus   |                   |
| Cryptococcus neoformans |                   |

## Disposal

All waste containing **2-(Methylsulfonyl)-5-(trifluoromethyl)-1,3,4-thiadiazole** should be disposed of as hazardous chemical waste in accordance with local, state, and federal regulations. Do not dispose of down the drain.

Disclaimer: This document is intended for informational purposes only and is not a substitute for a comprehensive risk assessment. Always consult the Safety Data Sheet (SDS) provided by the supplier before handling this chemical. All laboratory work should be conducted by trained personnel in a suitably equipped facility.

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